

## Cost-benefit analysis of using 11aminoundecanoic acid in industrial applications.

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Compound of Interest

Compound Name: 11-Aminoundecanoic acid

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# The Industrial Merit of 11-Aminoundecanoic Acid: A Cost-Benefit Analysis

A comprehensive guide for researchers, scientists, and drug development professionals on the industrial applications, performance, and economic viability of **11-aminoundecanoic acid** and its derivatives, primarily focusing on Polyamide **11** (Nylon **11**) in comparison to its alternatives.

**11-aminoundecanoic acid**, a bio-based monomer derived from castor oil, serves as the cornerstone for the production of Polyamide 11 (PA 11), a high-performance bioplastic.[1][2][3] [4] This guide provides a detailed cost-benefit analysis of utilizing **11-aminoundecanoic acid** in industrial applications by comparing the performance of PA 11 against its primary petroleum-based competitor, Polyamide 12 (PA 12), as well as other common polyamides like PA 6 and PA 66.

# Cost-Benefit Analysis: The Economic and Environmental Equation

The decision to use **11-aminoundecanoic acid** in industrial applications is a trade-off between its higher cost and the unique performance advantages and environmental benefits it offers.

Cost Factors:



- Raw Material Price: 11-aminoundecanoic acid is generally more expensive than the raw materials for petroleum-based polyamides.[5][6] Prices for technical grade 11-aminoundecanoic acid can be found in the range of ₹5000/kg (approximately \$60/kg) in some markets, though prices vary with purity and supplier.[7] In contrast, the raw materials for PA 6 and PA 66, such as caprolactam and adipic acid, are derived from the petrochemical industry and their prices are subject to the volatility of crude oil prices.[8][9]
- Polymer Price: Consequently, PA 11 is on average 30% more expensive than PA 12.[6] The price of PA 12 can range from approximately \$45 to \$89 per kilogram, depending on the quantity and supplier.[10][11] Prices for PA 6 are generally lower, ranging from approximately \$1.32/kg to \$2.47/kg, while PA 66 is priced higher than PA 6, at around \$3.80 to \$4.30 per kg.[8][12]

#### Benefits:

- Bio-Based Origin: PA 11 is derived from a renewable resource, castor oil, giving it a significantly lower carbon footprint compared to petroleum-based nylons.[1][2][3] This makes it an attractive option for companies focused on sustainability.
- Performance Advantages: In many applications, the superior flexibility, impact resistance, and durability of PA 11 can lead to longer product life and reduced replacement costs, offsetting the higher initial material cost.[5][6][13]
- Market Demand: There is a growing market for bio-based and sustainable materials, which
  can enhance the marketability of products made from PA 11.[4] The global market for Nylon
  11 was estimated at around \$0.65 billion in 2024 and is projected to grow, indicating a strong
  demand.[3]

## Performance Comparison: Polyamide 11 vs. Alternatives

The primary industrial application of **11-aminoundecanoic acid** is the synthesis of Polyamide **11**. Its performance is best understood in comparison to its closest competitor, Polyamide **12**, and other widely used polyamides.

#### **Mechanical Properties**



PA 11 is known for its excellent flexibility and impact resistance, particularly at low temperatures.[1][5] In contrast, PA 12 is generally more rigid and offers higher tensile strength. [1][5][13]

Property	Test Standard	Polyamide 11 (PA 11)	Polyamide 12 (PA 12)	Polyamide 6 (PA 6)	Polyamide 66 (PA 66)
Tensile Strength (MPa)	ASTM D638	47 - 50[5]	3,500 - 7,500 psi (~24 - 52 MPa)[14]	~52[15]	High
Tensile Modulus (MPa)	ASTM D638	1600 - 1800[5]	-	-	-
Elongation at Break (%)	ASTM D638	11 - 40[5]	300 - 370[14]	-	-
Flexural Modulus (psi)	ASTM D790	-	47,000 - 70,000[14]	-	-
Notched Izod Impact (ft- lb/in)	ASTM D256	No Break[14]	No Break[14]	-	-

### **Thermal Properties**

PA 12 generally exhibits slightly better heat resistance at higher loads, while PA 11 shows better resilience in low-temperature environments.[5]



Property	Test Standard	Polyamide 11 (PA 11)	Polyamide 12 (PA 12)
Melting Point (°C)	DSC	185 - 193[14]	170 - 178[14]
Heat Deflection Temperature @ 0.45 MPa (°C)	ASTM D648	185[5]	135[14]
Heat Deflection Temperature @ 1.82 MPa (°C)	ASTM D648	47[5]	48[14]

#### **Water Absorption**

PA 12 has a distinct advantage in applications where dimensional stability in humid environments is critical, due to its significantly lower water absorption rate compared to PA 11. [2][6][13]

Property	Test Standard	Polyamide 11 (PA 11)	Polyamide 12 (PA 12)
Water Absorption, 24 hrs (%)	ASTM D570	0.8 - 1.6[2][6][16]	0.5[2][6]

#### **Chemical Resistance**

Both PA 11 and PA 12 offer good resistance to a range of chemicals. PA 11 shows excellent resistance to hydrocarbons, alcohols, and detergents, while PA 12 is particularly resistant to oils, hydraulic fluids, and solvents.[2][6][17]



Chemical Agent	Polyamide 11 (PA 11)	Polyamide 12 (PA 12)
Hydrocarbons	Excellent[17]	Good
Alcohols	Excellent[17]	Good
Ketones	Good[2]	Good
Aldehydes	Good[2]	Good
Oils	Excellent[2]	Excellent[17]
Fuels	Excellent	Excellent[17]
Hydraulic Fluids	Good	Excellent[17]
Grease	Excellent	Excellent[17]
Salt Water	Excellent	Excellent
Solvents	Good	Excellent[17]
Acids	Limited	Limited
Bases	Good	Good
UV Resistance	Superior[6]	Good

### **Experimental Protocols**

The data presented in the comparison tables are derived from standardized testing methodologies. Below are summaries of the key experimental protocols.

#### **Mechanical Testing**

- Tensile Properties (ASTM D638): This test determines the ultimate tensile strength, tensile
  modulus, and elongation at break of a material. A dumbbell-shaped specimen is pulled at a
  constant rate of speed until it fractures. The force and displacement are recorded to calculate
  the material's properties.
- Flexural Properties (ASTM D790): This test measures the flexural strength and modulus of a
  material. A rectangular specimen is supported at both ends and a load is applied to the
  center until it breaks or reaches a specified deflection.



Notched Izod Impact (ASTM D256): This test evaluates the impact resistance of a material. A
notched specimen is held in a cantilevered position and struck by a swinging pendulum. The
energy absorbed to break the specimen is measured.

#### **Thermal Testing**

Heat Deflection Temperature (ASTM D648): This test determines the temperature at which a
material deforms under a specified load.[15][18] A standard test bar is subjected to a
constant flexural stress while the temperature is increased at a uniform rate. The
temperature at which the bar deflects a specified distance is the heat deflection temperature.
[15]

#### **Water Absorption Testing**

Water Absorption (ASTM D570): This test measures the amount of water absorbed by a
plastic specimen when immersed in water for a specific time and at a controlled temperature.
[16][19] The percentage increase in weight is calculated after the immersion period.[16]

#### **Chemical Resistance Testing**

 Chemical Resistance (ASTM D543): This practice evaluates the resistance of plastics to chemical reagents.[20] The test involves immersing specimens in the chemical for a specified time and temperature, followed by an evaluation of changes in weight, dimensions, appearance, and mechanical properties.

## **Visualizing the Process and Logic**

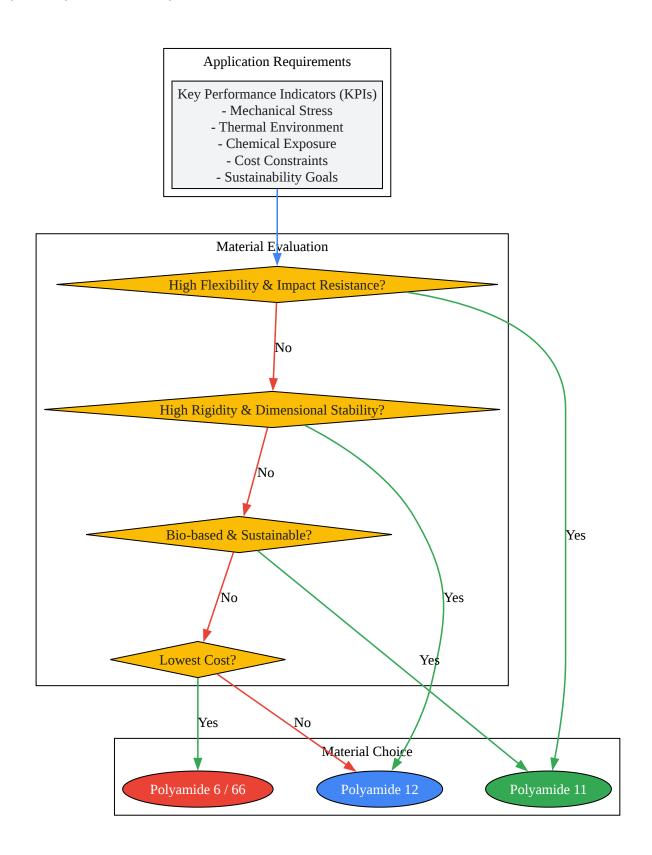
To better understand the context of **11-aminoundecanoic acid**'s industrial use, the following diagrams illustrate the synthesis pathway from its natural source and the logical flow of material selection.





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Caption: Synthesis of Polyamide 11 from Castor Beans.





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Caption: Decision workflow for selecting a polyamide material.

#### Conclusion

11-aminoundecanoic acid, through its polymerization to Polyamide 11, presents a compelling case for a high-performance, sustainable alternative to traditional petroleum-based plastics. While the initial cost is higher, the long-term benefits of superior durability in certain applications, coupled with its bio-based origin, make it a strong candidate for industries seeking to innovate and reduce their environmental impact. The choice between PA 11 and its alternatives ultimately depends on a thorough evaluation of the specific performance requirements, cost constraints, and sustainability goals of the intended application. This guide provides the foundational data and framework to aid researchers and professionals in making that informed decision.

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#### References

- 1. Nylon 11 vs. Nylon 12: A Comparative Analysis of Performance and Applications [wanhanplastic.com]
- 2. PA11 vs PA12: Understanding the Key Differences and Their Applications Tuntun Plastic [tuntunplastic.com]
- 3. Nylon 11 from Castor Oil BioBiz [biobiz.in]
- 4. Polymers from beans [soci.org]
- 5. Nylon PA 11 vs. Nylon PA 12 in 3D Printing | MakerVerse [makerverse.com]
- 6. xometry.pro [xometry.pro]
- 7. indiamart.com [indiamart.com]
- 8. derunnylon.com [derunnylon.com]
- 9. hplmachining.com [hplmachining.com]



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- 10. terrafilum.com [terrafilum.com]
- 11. Nylon 12 Powder | Formlabs [formlabs.com]
- 12. businessanalytiq.com [businessanalytiq.com]
- 13. supply.csmfg.com [supply.csmfg.com]
- 14. hitechprofiles.com [hitechprofiles.com]
- 15. Heat Deflection Temperature Testing of Plastics [matweb.com]
- 16. specialchem.com [specialchem.com]
- 17. weerg.com [weerg.com]
- 18. zwickroell.com [zwickroell.com]
- 19. ji-horng.com [ji-horng.com]
- 20. calpaclab.com [calpaclab.com]
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